

6-Hydroxynicotinonitrile safety data sheet (SDS) information

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Compound of Interest

Compound Name: 6-Hydroxynicotinonitrile

Cat. No.: B3416829

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An In-Depth Technical Guide to the Safety Data Sheet (SDS) of **6-Hydroxynicotinonitrile**

For researchers, scientists, and drug development professionals, a comprehensive understanding of a compound's safety profile is paramount to ensuring a safe laboratory environment and the integrity of experimental outcomes. This guide provides a detailed technical overview of the safety information for **6-Hydroxynicotinonitrile** (CAS Nos. 94805-52-4, 95891-30-8), a versatile heterocyclic organic compound utilized in various research and pharmaceutical applications. As a senior application scientist, this document is structured to provide not just data, but actionable insights into the causality behind safety protocols and emergency procedures.

Chemical and Physical Identity

6-Hydroxynicotinonitrile, with the molecular formula $C_6H_4N_2O$ and a molecular weight of 120.11 g/mol, is typically a white to yellow or off-white to green solid.^{[1][2][3][4]} Its structure, featuring a pyridine ring with both a hydroxyl and a nitrile group, makes it a valuable intermediate in pharmaceutical synthesis due to its versatile reactivity.^[1]

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. **6-Hydroxynicotinonitrile** is classified with the signal word "Warning" and the GHS07 pictogram, indicating that it poses a moderate hazard.

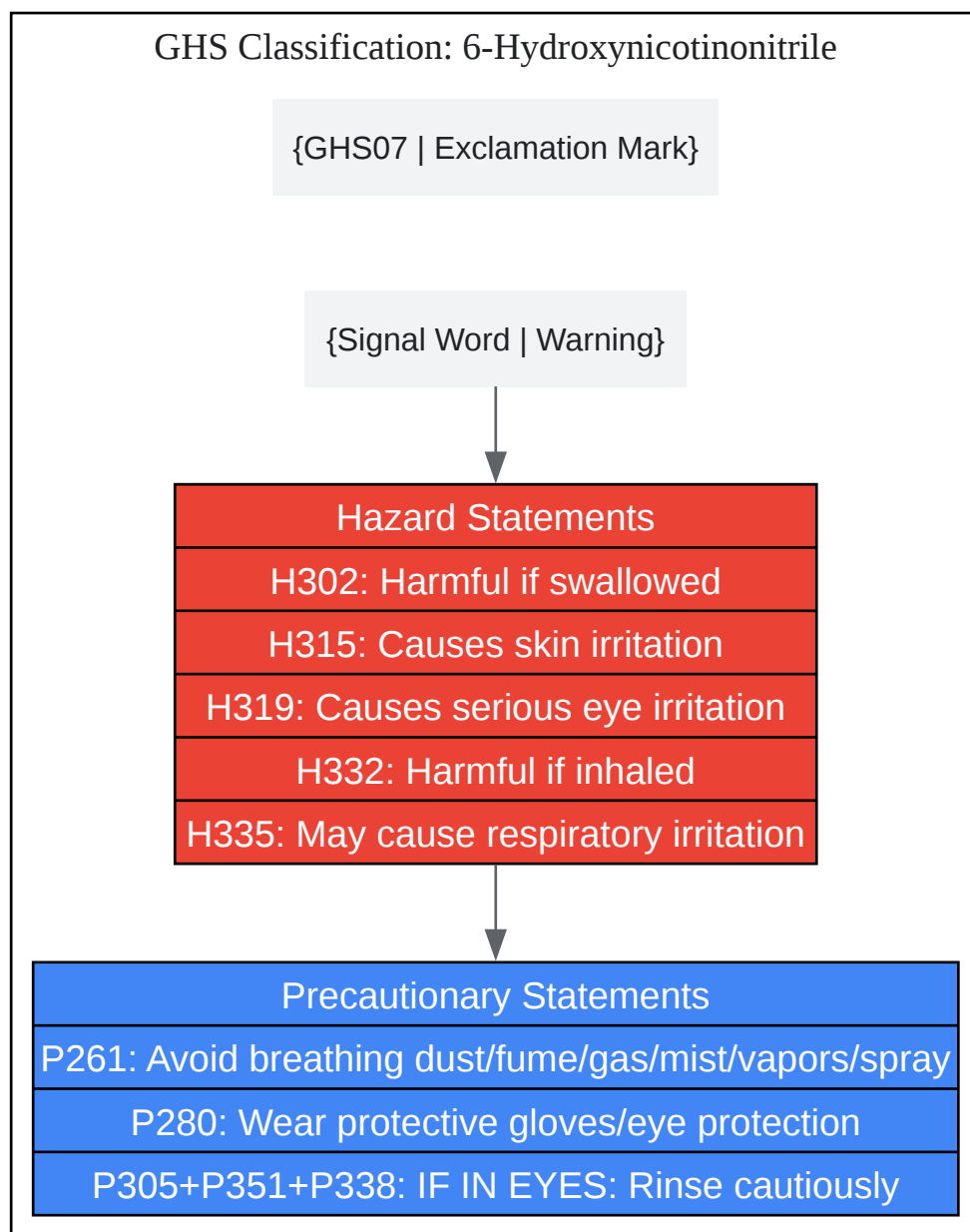
GHS Hazard Statements:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[5][6]
- H319: Causes serious eye irritation.[5][6]
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.[2][5]

GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5][6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][5]

The following Graphviz diagram illustrates the GHS classification for **6-Hydroxynicotinonitrile**.



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Caption: GHS hazard classification for **6-Hydroxynicotinonitrile**.

Toxicological Profile and Routes of Exposure

The primary hazards associated with **6-Hydroxynicotinonitrile** are acute toxicity upon ingestion or inhalation, and irritation to the skin, eyes, and respiratory system.[2][7] The toxicological properties have not been fully investigated, which necessitates a cautious approach when handling this compound.[8]

Hazard	Description	Primary Routes of Exposure
Acute Oral Toxicity	Harmful if swallowed, may cause nausea, vomiting, and stomach pain.[2][7]	Ingestion
Skin Irritation	Causes redness and irritation upon contact.[5][7]	Dermal Contact
Eye Irritation	Causes serious eye irritation, redness, and profuse watering.[5][7]	Ocular Contact
Acute Inhalation Toxicity	Harmful if inhaled, may cause irritation of the throat and a feeling of tightness in the chest.[7]	Inhalation
Respiratory Irritation	May cause respiratory irritation.[2][5]	Inhalation

Safe Handling and Storage Protocols

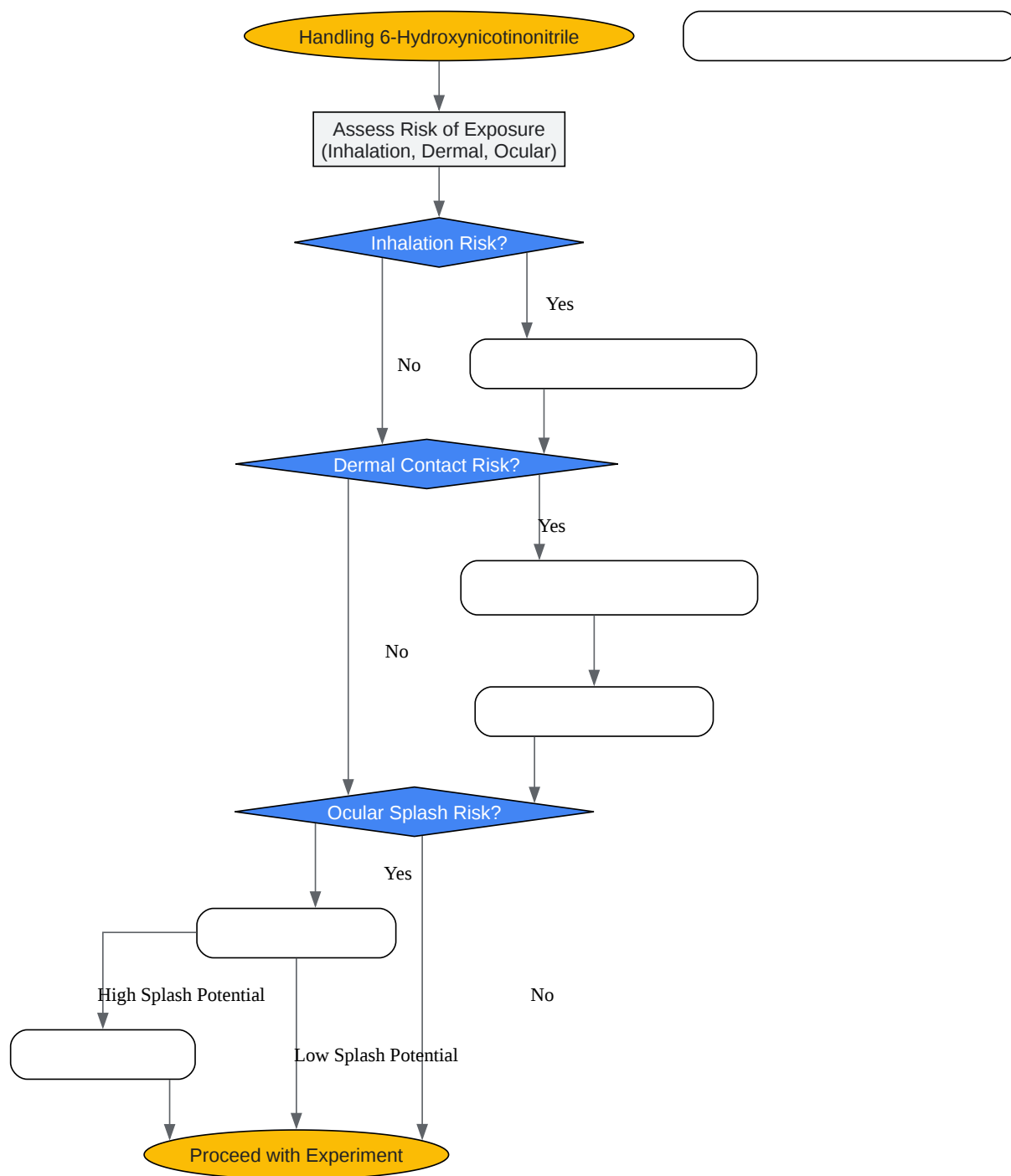
Adherence to proper handling and storage procedures is critical to minimize exposure risk.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is a critical step in risk mitigation. The following workflow outlines the decision-making process for PPE selection when handling **6-Hydroxynicotinonitrile**.



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Caption: Decision workflow for selecting appropriate PPE.

Hygiene Measures

- Handle in accordance with good industrial hygiene and safety practices.[\[8\]](#)
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.[\[6\]](#)

Storage Conditions

- Store in a dry, cool, and well-ventilated place.[\[8\]](#)
- Keep the container tightly closed.[\[8\]](#)
- Store at room temperature in an inert atmosphere.[\[2\]](#)
- Avoid exposure to heat and light.[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[7\]](#)
[\[8\]](#)

Emergency Procedures and First-Aid Measures

In the event of an exposure or spill, a rapid and informed response is crucial.

Exposure Type	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7][8]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[7][9] Seek medical attention if irritation persists.[9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][9] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Wash out the mouth with water. If the person is conscious, give half a liter of water to drink immediately.[7] Seek immediate medical attention.[8][10]

Accidental Release Measures

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.[8]
- For solid spills, avoid dust formation. Sweep up the material and place it into a suitable container for disposal.[8]
- Do not let the chemical enter the environment and do not discharge it into drains or rivers.[7][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide, dry chemical powder, or foam.[7]

- Specific Hazards: In case of fire, toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides may be produced.[7][8]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][8]

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations.[8] Do not empty into drains.[8] This material and its container must be disposed of as hazardous waste.[8]

Conclusion

6-Hydroxynicotinonitrile is a valuable chemical intermediate that requires careful handling due to its potential hazards. A thorough understanding of its GHS classification, toxicological properties, and the implementation of robust safety protocols, including the use of appropriate engineering controls and personal protective equipment, are essential for its safe use in a laboratory setting. By adhering to the guidelines outlined in this document, researchers can mitigate risks and ensure a safe working environment.

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